

delphinidin chloride stability storage conditions

-20°C -80°C

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Compound Focus: Delphinidin chloride

CAS No.: 8012-95-1

Cat. No.: S773479

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Storage Conditions and Stability Data

The table below summarizes the key storage and stability information available from the search results.

Aspect	Details	Source / Context
Recommended Storage	-20°C (for the analytical standard)	[1]
Stability Factors	Temperature, pH, light, oxygen	[2] [3]
pH Stability	Stable at pH < 3; degrades rapidly under physiological conditions	[3]
Light Sensitivity	Light-sensitive; significant degradation under forced conditions (except UV light)	[3] [4] [5]
Supporting Data	Instability prompts use of specialized delivery systems (e.g., small extracellular vesicles) to improve bioavailability and efficacy.	[3]

Experimental Protocol: Stability and Quantification

For researchers needing to verify the stability of **delphinidin chloride** in their lab, here is a detailed methodology for a stability-indicating HPLC-UV method, adapted from a study on Hibiscus sabdariffa extracts which used Delphinidin-3-O-sambubioside (a glycoside of delphinidin) as a marker [4] [5].

- **Instrument:** HPLC system with UV-Vis detector.
- **Column:** Eclipse Plus C18 (or equivalent reverse-phase column).
- **Mobile Phase:**
 - **A:** Water with 0.2% Formic Acid (v/v)
 - **B:** Acetonitrile
 - Use a gradient elution program to achieve separation.
- **Flow Rate:** 0.8 mL/min
- **Detection Wavelength:** 525 nm
- **Column Temperature:** 45 °C
- **Injection Volume:** 15 µL
- **Sample Preparation:** Dissolve samples in an appropriate solvent (e.g., acidified methanol or the mobile phase). Filter through a 0.45 µm or 0.22 µm membrane filter before injection.

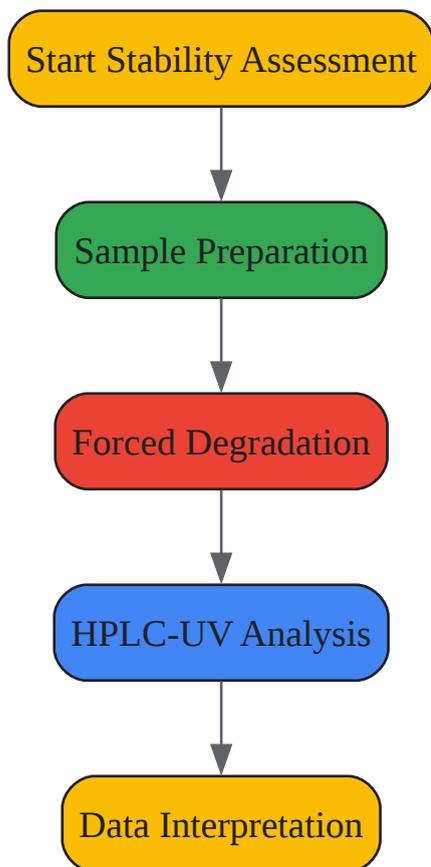
Forced Degradation Studies

To confirm the method is "stability-indicating" (i.e., it can detect degradation products without interference), forced degradation studies should be performed [4]:

- **Acidic Hydrolysis:** Treat sample with 0.1 M HCl for a defined period at room temperature.
- **Basic Hydrolysis:** Treat sample with 0.1 M NaOH.
- **Oxidative Degradation:** Treat sample with a low concentration of hydrogen peroxide (e.g., 3%).
- **Thermal Degradation:** Expose solid sample to elevated temperature (e.g., 60°C).
- **Photolytic Degradation:** Expose solution to UV light.

The method is specific if there is no interference from impurities or degradation products at the retention time of the delphinidin compound, and if significant degradation is observed under all tested conditions except UV light [4].

This workflow visualizes the key stages of the stability assessment protocol:



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Troubleshooting Common Issues

Here are solutions to common problems related to **delphinidin chloride** stability:

- **Unexpected Degradation Despite -20°C Storage:**
 - **Cause & Solution:** The compound is highly susceptible to pH and repeated freeze-thaw cycles. **Ensure the compound is dissolved in an acidified solvent (e.g., 0.1% formic acid in water or methanol, pH < 3) for long-term storage as a solution.** Aliquot the solution to minimize freeze-thaw cycles [3].
- **Poor Recovery or Low Apparent Potency in Bioassays:**
 - **Cause & Solution:** Rapid degradation under physiological conditions (neutral pH, 37°C) leads to low bioavailability. **Consider using advanced delivery systems**, such as encapsulation in

small extracellular vesicles (sEVs), which have been shown to enhance stability and efficacy by 2 to 100-fold in cellular models [3].

- **Inconsistent HPLC Results:**

- **Cause & Solution:** The method may not be separating the parent compound from its degradation products. **Employ a stability-indicating method** (as described above) and validate its specificity through forced degradation studies to ensure accurate quantification [4].

Key Takeaways and Recommendations

Based on the compiled information, here are the core conclusions:

- **Adhere to -20°C Storage:** This is the specified and scientifically supported condition for storing the **delphinidin chloride** standard [1].
- **Control the Chemical Environment:** Stability is profoundly dependent on low pH. For any solution preparation, use acidified solvents to maintain stability [3].
- **Protect from Light:** Always store **delphinidin chloride** in amber vials or wrapped in aluminum foil to minimize light-induced degradation [4] [3].
- **Validate Your Methods:** Use a stability-indicating HPLC method to accurately monitor the integrity of your compound over time and under experimental conditions [4].

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To cite this document: Smolecule. [delphinidin chloride stability storage conditions -20°C -80°C].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b773479#delphinidin-chloride-stability-storage-conditions-20-c-80-c>]

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